

Safe handling and storage procedures for 1-Cyclopropylpropan-1-ol

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Compound of Interest

Compound Name: 1-Cyclopropylpropan-1-ol

Cat. No.: B185106

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This guide provides essential safety, handling, and storage information for **1-Cyclopropylpropan-1-ol** (CAS: 18729-46-9) for researchers, scientists, and drug development professionals.

Safety & Handling Data

Quantitative data for **1-Cyclopropylpropan-1-ol** is not consistently available. The following table summarizes available information and notes where data for similar substances is used for guidance.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O	[1]
Molecular Weight	100.16 g/mol	[1]
Appearance	Colorless to light yellow liquid	
Storage Temperature	Room Temperature	
Purity	Typically 95-97%	
Boiling Point	Data not available. For reference, Propan-1-ol: 97-98 °C.	[2]
Flash Point	Data not available. For reference, Propan-1-ol: 22 °C.	[2]
Density	Data not available. For reference, Propan-1-ol: 0.803 g/mL.	[2]

Hazard Identification:

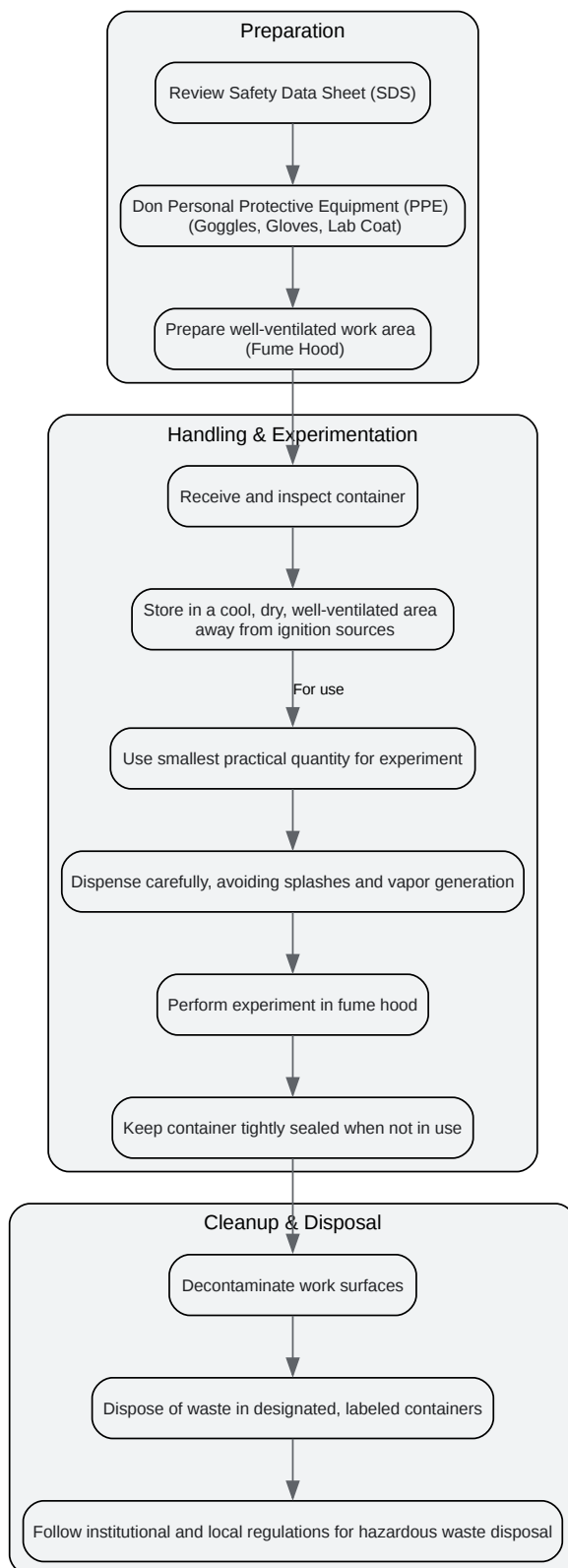
Multiple sources indicate that **1-Cyclopropylpropan-1-ol** is a hazardous substance. It is classified as a flammable liquid and may cause irritation.

Hazard Statement	Description
H225	Highly flammable liquid and vapor.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

Signal Word: Danger or Warning

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **1-Cyclopropylpropan-1-ol** from receipt to disposal.



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Caption: Workflow for the safe handling of **1-Cyclopropylpropan-1-ol**.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Unexpected exothermic reaction	Incompatible materials mixed with the alcohol.	Immediately cool the reaction vessel with an ice bath. If the reaction is uncontrollable, evacuate the area and contact emergency services.
Skin or eye contact	Improper handling, splashing, or inadequate PPE.	Skin: Immediately flush with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. Eyes: Immediately flush with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention. ^[3]
Inhalation of vapors	Inadequate ventilation or handling outside of a fume hood.	Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist. ^[3]
Spill	Improper handling or container failure.	Small Spill: Absorb with inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. Ventilate the area. Large Spill: Evacuate the area. Contact your institution's environmental health and safety department. Prevent entry into waterways.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of **1-Cyclopropylpropan-1-ol**?

A1: The primary hazards are its flammability (H225: Highly flammable liquid and vapor) and its potential to cause skin, eye, and respiratory irritation (H315, H319, H335).

Q2: What type of personal protective equipment (PPE) should I wear when handling this chemical?

A2: At a minimum, you should wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a flame-retardant lab coat. All handling of open containers should be done in a certified chemical fume hood.

Q3: How should I store **1-Cyclopropylpropan-1-ol**?

A3: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents.^[3]

Q4: What should I do in case of a fire?

A4: Use carbon dioxide, dry chemical powder, or alcohol-resistant foam to extinguish the fire. Do not use a direct water jet as it may spread the fire.^[3]

Q5: How do I dispose of waste containing **1-Cyclopropylpropan-1-ol**?

A5: Dispose of chemical waste in accordance with all local, state, and federal regulations. Collect waste in a designated, properly labeled, and sealed container. Do not dispose of it down the drain.

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References

- 1. 1-Cyclopropylpropan-1-ol | C₆H₁₂O | CID 10329254 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Propanol - Wikipedia [en.wikipedia.org]
- 3. fishersci.co.uk [fishersci.co.uk]
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